

# Safety and Handling Precautions for 1-Benzylindoline: A Technical Guide

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## Compound of Interest

Compound Name: **1-Benzylindoline**

Cat. No.: **B1278262**

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Disclaimer: This document provides a summary of safety and handling information for **1-Benzylindoline**. It is intended for use by trained professionals in a laboratory or drug development setting. All users should consult original Safety Data Sheets (SDS) for comprehensive information and adhere to all applicable safety regulations.

## Introduction

**1-Benzylindoline** is a heterocyclic compound of interest in chemical synthesis and drug discovery. As with any research chemical, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel. This guide provides an in-depth overview of the known safety information, handling precautions, and emergency procedures for **1-Benzylindoline**.

## Hazard Identification and Classification

Due to the limited availability of a specific Safety Data Sheet (SDS) for **1-Benzylindoline** (CAS No. 61589-14-8), the hazard profile has been extrapolated from data on structurally similar compounds, primarily 1-Benzylindole. Researchers should handle **1-Benzylindoline** with the assumption that it may possess similar hazardous properties.

## GHS Hazard Classification (Based on 1-Benzylindole)[1]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications for the related compound, 1-Benzylindole:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	 alt text	Warning
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	 alt text	Warning
Serious eye damage/eye irritation (Category 1)	H318: Causes serious eye damage	 alt text	Danger
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	 alt text	Warning

## Summary of Potential Hazards

Based on the available data for analogous compounds, **1-Benzylindoline** should be treated as a substance that is:

- Harmful if swallowed.
- An irritant to the skin and respiratory system.[\[1\]](#)
- A cause of serious eye damage.[\[2\]](#)
- Potentially cytotoxic, as various N-benzyl-indole derivatives have shown such activity.[\[1\]](#)
- Long-term exposure to the related compound 1-benzylindole has been shown in animal studies to potentially lead to functional disorders of the cardiovascular system.[\[3\]](#)

## Physical and Chemical Properties

There is limited publicly available data on the specific physical and chemical properties of **1-Benzylindoline**.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N
Molecular Weight	209.29 g/mol
CAS Number	61589-14-8
Boiling Point	Not available
Melting Point	Not available
Density	Not available

## Experimental Protocols: Safe Handling Procedures

Given the potential hazards, the following handling procedures are recommended. These are general guidelines and should be adapted to specific experimental conditions in consultation with a laboratory's safety officer.

## Engineering Controls

- All work with **1-Benzylindoline** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and change them frequently, especially after direct contact.
- Skin and Body Protection: A lab coat must be worn. For procedures with a higher risk of splashing, consider additional protective clothing such as an apron or coveralls.
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## General Hygiene Practices

- Avoid all personal contact with the substance.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling **1-Benzylindoline**, before breaks, and at the end of the workday.

## Storage

- Store **1-Benzylindoline** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

## Spill and Waste Disposal

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal.
- For larger spills, evacuate the area and contact the institution's environmental health and safety department.
- Dispose of all waste containing **1-Benzylindoline** in accordance with local, state, and federal regulations for hazardous chemical waste.

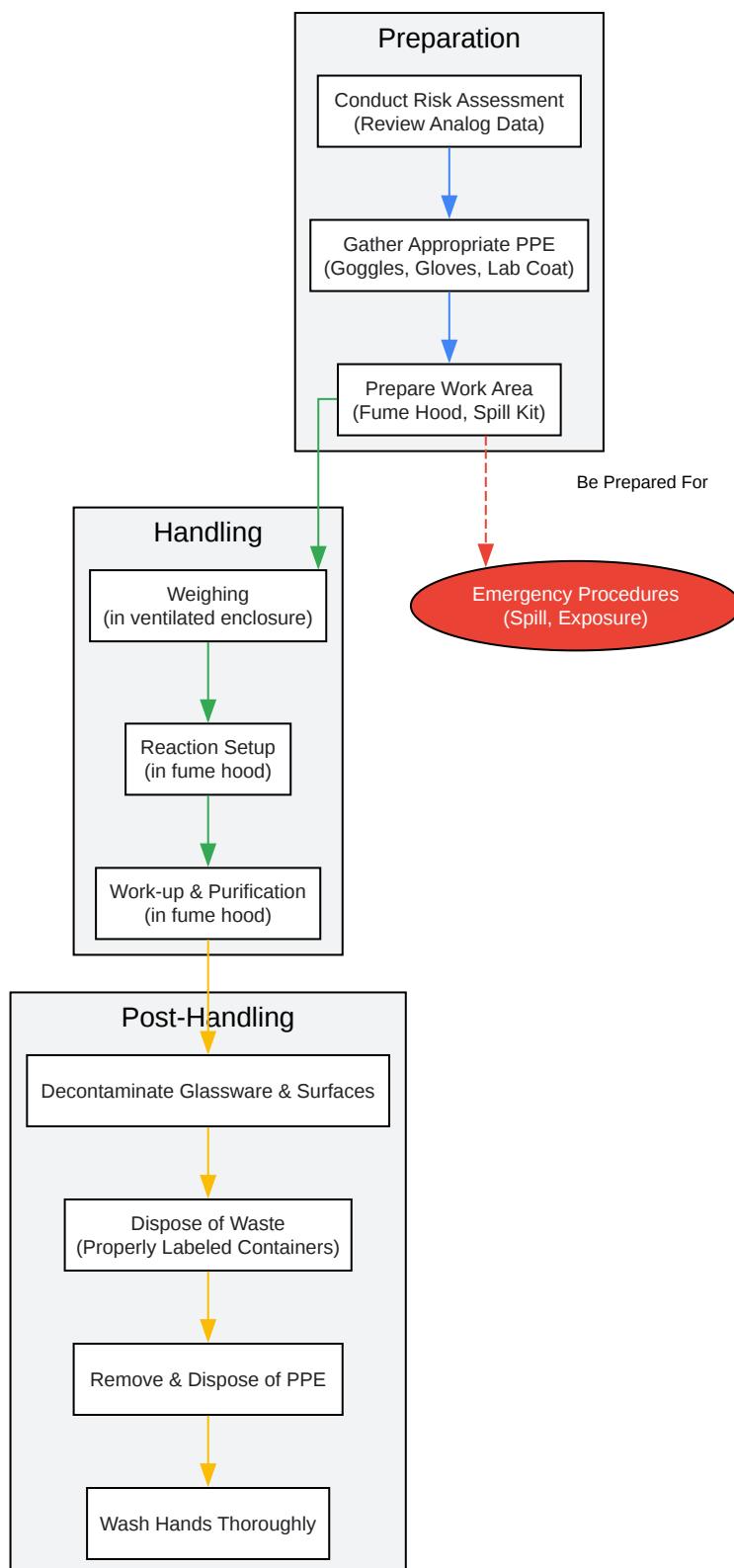
## First Aid Measures

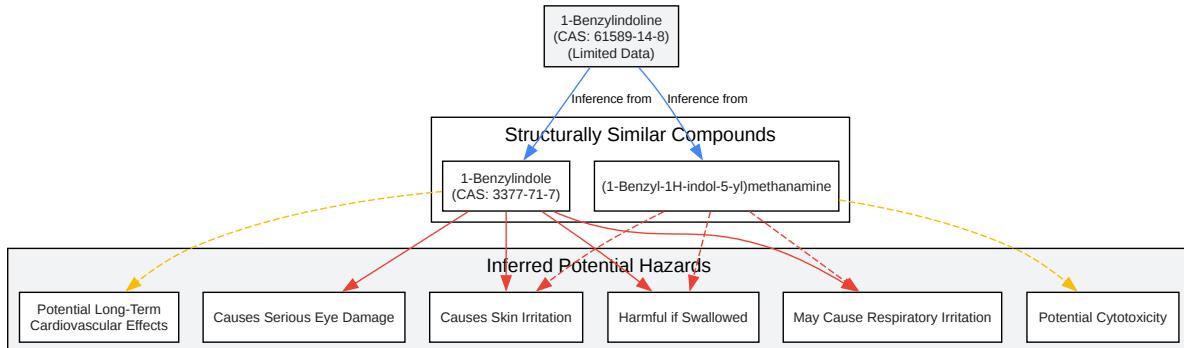
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

## Visualizations

### Safe Handling Workflow for 1-Benzylindoline





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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. 1-Benzylindole | C15H13N | CID 96913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Studies of the effect of indole and its derivative 1-benzylindole on the functional state of the heart and blood values of laboratory rats | Gorokhova | Acta Biomedica Scientifica [actabiomedica.ru]
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